

Technical Monograph: 4-Methoxyindole-3-Acetic Acid Esters

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Compound of Interest

Compound Name: Ethyl 4-Methoxyindole-3-acetate

Cat. No.: B8802865

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Executive Summary

The esters of 4-methoxyindole-3-acetic acid represent a specialized class of indole derivatives with dual utility. In agronomy, they serve as lipophilic prodrugs of naturally occurring auxins, capable of penetrating the plant cuticle more effectively than the free acid. In oncology, they are emerging candidates for Antibody-Directed Enzyme Prodrug Therapy (ADEPT), where they act as substrates for horseradish peroxidase (HRP), generating cytotoxic radical species in situ. This guide details the synthesis, oxidative activation mechanism, and comparative structure-activity relationships (SAR) of these compounds.

Chemical Architecture & Synthesis[1][2]

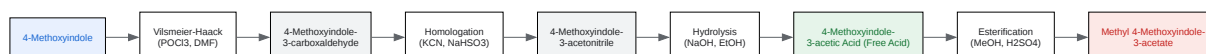
Retrosynthetic Analysis

The synthesis of 4-methoxyindole-3-acetic acid esters presents a regiochemical challenge due to the electron-donating methoxy group at the C4 position. Unlike the C5 or C6 isomers, the C4 substituent sterically hinders the C3 position, requiring specific formylation or alkylation strategies.

The most robust route proceeds via the 4-methoxyindole scaffold, followed by C3-functionalization using a Vilsmeier-Haack formylation, conversion to the acetonitrile, and subsequent hydrolysis/esterification.

Synthesis Pathway Visualization

The following diagram outlines the optimized synthetic workflow for the methyl ester derivative.



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Figure 1: Step-wise synthesis of **Methyl 4-methoxyindole-3-acetate** from the parent indole.[1]
[2]

Pharmacological & Biological Profile

Oncology: The HRP-Prodrug Axis

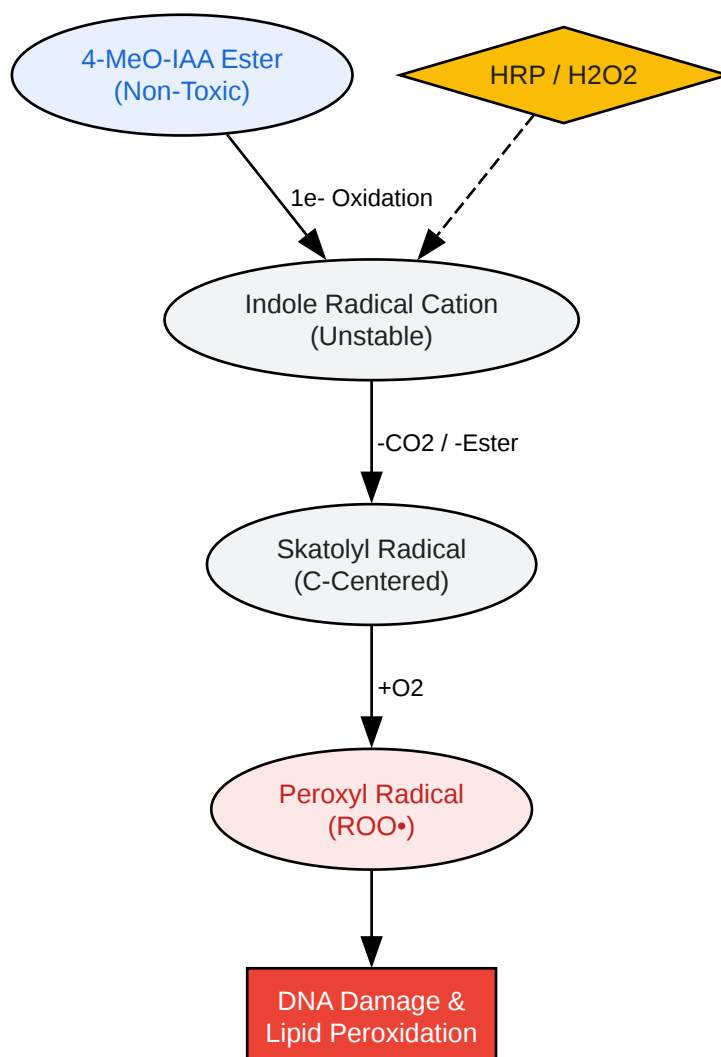
Indole-3-acetic acid derivatives are non-toxic prodrugs that can be activated by Horseradish Peroxidase (HRP). When HRP is conjugated to tumor-specific antibodies (ADEPT), it oxidizes the indole ester into a radical cation.

Mechanism of Action:

- Activation: HRP (Compound I) oxidizes the indole nucleus by one electron.
- Decarboxylation: The resulting radical cation fragments, releasing
(or the ester moiety in a complex cascade) to form a skatolyl radical.
- Toxicity: In the presence of

, this radical forms a peroxy radical, which induces lipid peroxidation and DNA strand breaks.

4-Methoxy Specificity: Unlike the 4-chloro derivative (which is highly cytotoxic due to electron withdrawal increasing radical reactivity), the 4-methoxy group is electron-donating. This stabilizes the initial radical cation but may alter the rate of decarboxylation. Research suggests that methoxy-substituted indoles can act as "suicide substrates" or generate distinct quinone-imine methides upon oxidation, offering a different toxicity profile compared to halogenated analogs.



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Figure 2: Oxidative activation pathway of indole prodrugs by Horseradish Peroxidase.

Plant Physiology: Auxin Activity

While 4-chloroindole-3-acetic acid (4-Cl-IAA) is known as a "super-auxin" (10–100x more potent than IAA in pea tests), 4-methoxyindole-3-acetic acid exhibits a different profile. It is a naturally occurring metabolite in specific legumes (e.g., *Vicia faba*).

- Lipophilicity: Esterification (methyl/ethyl) significantly increases lipophilicity (), allowing for enhanced uptake through the plant cuticle.
- Metabolism: Once inside the tissue, non-specific esterases hydrolyze the ester back to the free acid (4-MeO-IAA), which then binds to the TIR1 auxin receptor.
- Potency: The 4-methoxy substituent generally reduces auxin activity compared to the 4-chloro analog but retains selectivity, potentially useful for specific growth regulation tasks without the herbicidal "overdose" effect of 4-Cl-IAA.

Experimental Protocols

Synthesis of Methyl 4-Methoxyindole-3-acetate

Objective: To synthesize the methyl ester from 4-methoxyindole via the acetonitrile intermediate.

Reagents:

- 4-Methoxyindole (Commercial or synthesized from 2-methoxy-6-nitrotoluene)
- Phosphorus oxychloride (), DMF
- Potassium Cyanide ()
- Methanol (), Sulfuric Acid ()

Protocol:

- **Formylation:** Dissolve 4-methoxyindole (1.0 eq) in DMF at 0°C. Add (1.1 eq) dropwise. Warm to RT and stir for 2h. Hydrolyze with ice water/NaOH to obtain 4-methoxyindole-3-carboxaldehyde.
- **Homologation:** Reflux the aldehyde with rhodanine or use the KCN/NaHSO₃ method to convert the aldehyde to 4-methoxyindole-3-acetonitrile.
 - **Note:** The acetonitrile intermediate is stable and can be purified via column chromatography (Silica, Hexane:EtOAc 7:3).
- **Hydrolysis:** Reflux the acetonitrile in 10% NaOH/EtOH for 6h. Acidify with HCl to precipitate 4-methoxyindole-3-acetic acid.
- **Esterification:** Dissolve the free acid in dry Methanol. Add catalytic conc. (5 drops). Reflux for 4h.
- **Workup:** Evaporate MeOH, redissolve in EtOAc, wash with and Brine. Dry over .
- **Purification:** Recrystallize from MeOH/Water to yield white crystals.

Analytical Data (Expected)

Property	Value / Characteristic
Molecular Formula	
MW	219.24 g/mol
Appearance	White to off-white crystalline solid
NMR (CDCl ₃)	3.70 (s, 3H, ester), 3.85 (s, 3H,), 3.90 (s, 2H,), 6.5-7.2 (m, Indole protons).[3][4][2]
MS (ESI)	

References

- ChemicalBook. (n.d.). Synthesis of 4-Methoxyindole from 2-methoxy-6-nitrophenyl derivatives.[5] Retrieved from
- Folkes, L. K., et al. (2002). Halogenated indole-3-acetic acids as oxidatively activated prodrugs with potential for targeted cancer therapy.[6] Bioorganic & Medicinal Chemistry Letters. Retrieved from
- Kim, D. S., et al. (2004).[1] Oxidation of indole-3-acetic acid by horseradish peroxidase induces apoptosis in G361 human melanoma cells.[1] Cell Signal.[1] Retrieved from
- Katayama, M., et al. (2008). Synthesis and biological activities of 4-chloroindole-3-acetic acid and its esters.[7] Journal of Pesticide Science. Retrieved from
- Teymori, A., et al. (2023).[8][9] Design, Synthesis, and Investigation of Cytotoxic Effects of 5-Hydroxyindole-3-Carboxylic Acid and Ester Derivatives. Iran J Pharm Res.[3][10] Retrieved from

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Sources

- 1. Oxidation of indole-3-acetic acid by horseradish peroxidase induces apoptosis in G361 human melanoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. edepot.wur.nl [edepot.wur.nl]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. researchgate.net [researchgate.net]
- 5. 4-Methoxyindole synthesis - chemicalbook [chemicalbook.com]
- 6. Oxidative activation of indole-3-acetic acids to cytotoxic species- a potential new role for plant auxins in cancer therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. One-Step Synthesis of Indole-3-Acetonitriles from Indole-3-Carboxaldehydes - [www.rhodium.ws] [chemistry.mdma.ch]
- 10. The effect of auxins (IAA and 4-Cl-IAA) on the redox activity and medium pH of Zea mays L. root segments - PMC [pmc.ncbi.nlm.nih.gov]
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